

handling and storage conditions for Denatonium Chloride

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Compound Focus: Denatonium Chloride

CAS No.: 1674-99-3

Cat. No.: S580827

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Frequently Asked Questions: Denatonium Chloride

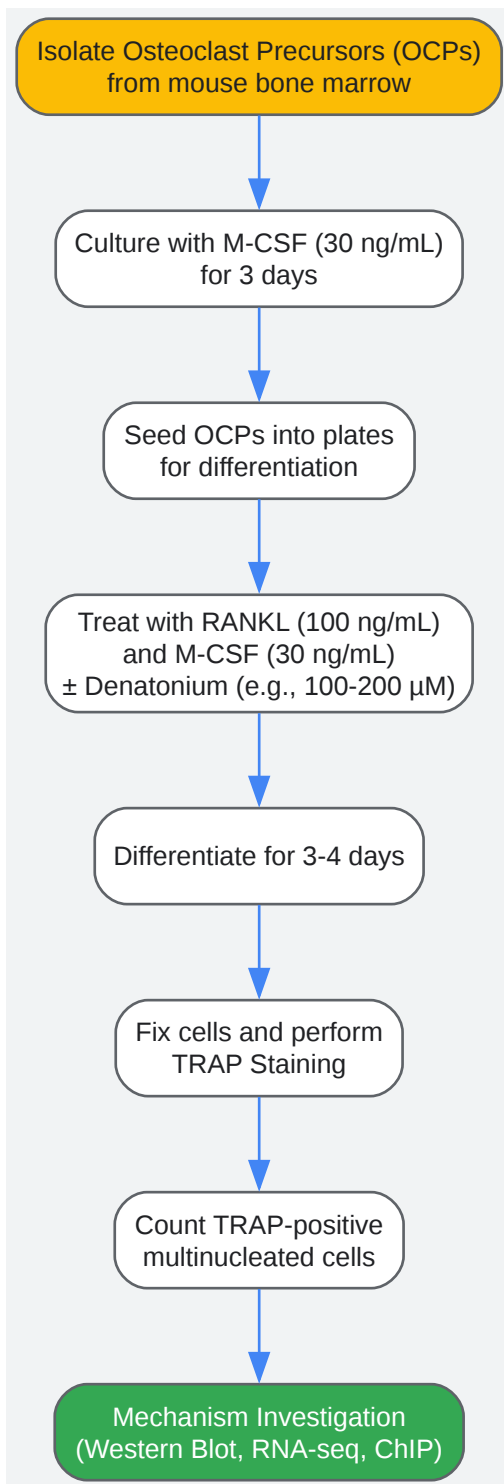
Question Topic	Key Information	Source / Context
Chemical Identity	Denatonium benzoate is a quaternary ammonium cation, often a salt with anions like benzoate. It can be synthesized by the quaternization of lidocaine.	[1]
Physical Form & Properties	Typically appears as a white, crystalline solid with a melting point between 163 to 170 °C (325 to 338 °F) .	[1]
Bitterness Threshold	Recognized as the most bitter known compound. The bitterness threshold for denatonium benzoate is approximately 0.05 ppm . Solutions of 10 ppm are considered extremely bitter.	[2] [1]
Primary Applications	Used as an aversive agent (bitterant) to prevent accidental ingestion in products like denatured alcohol, antifreeze, nail-biting preventatives, and household chemicals.	[2] [1]

| **Known Therapeutic & Research Applications** | - Binds to bitter taste receptors (T2Rs) in the lungs, acting as a **bronchodilator**.

- Recent research shows it **inhibits RANKL-induced osteoclast differentiation**, suggesting potential for investigating osteoporosis treatments. | [2] [3] | | **Health & Safety (General)** | Not known to pose long-term health risks. It is generally used in very low concentrations for its aversive effect. Standard GHS hazard warnings include H302 (harmful if swallowed). | [1] |

Example Experimental Workflow: Osteoclast Differentiation

Based on a 2024 research article, here is a summarized methodology for investigating the effect of denatonium on osteoclast differentiation, which you can adapt for your protocols [3].



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Key Steps in the Workflow:

- **Cell Isolation and Culture:** Osteoclast precursor (OCP) cells are isolated from the bone marrow of C57BL/6J mice and cultured with Macrophage Colony-Stimulating Factor (M-CSF) for several days to

promote survival and proliferation [3].

- **Differentiation Induction:** OCPs are stimulated with RANKL (100 ng/mL) and M-CSF (30 ng/mL) to induce their differentiation into osteoclasts. Denatonium is applied concurrently at various concentrations (e.g., 100 μ M, 200 μ M) to test its inhibitory effects [3].
- **Detection and Analysis:**
 - **TRAP Staining:** After 3-4 days, cells are fixed and stained for Tartrate-Resistant Acid Phosphatase (TRAP), an enzyme marker for osteoclasts. TRAP-positive cells with three or more nuclei are counted as mature osteoclasts [3].
 - **Bone Resorption Assay:** To confirm functional inhibition, cells can be differentiated on dentin slices. The area of the resorption pits formed by osteoclasts is quantified and is expected to be reduced with denatonium treatment [3].
- **Mechanism Investigation:** The study used techniques like RNA sequencing (RNA-seq) and Western blotting to show that denatonium inhibits the AKT-NF- κ B signaling pathway, specifically by blocking the phosphorylation and DNA-binding activity of the p65 subunit [3].

Critical Information for Your Support Center

To fully build out your troubleshooting guides, please be aware of the following gaps in publicly available information. You will need to consult more specialized sources to address these points:

- **Specific Storage Conditions:** The search results do not specify whether **denatonium chloride** is hygroscopic, requires protection from light, or has a defined shelf life.
- **Detailed Handling Instructions:** There is no information on recommended personal protective equipment (PPE) beyond general lab practices, or on handling spills for this specific compound.
- **Solubility and Preparation:** Data on solubility in various solvents (water, DMSO, ethanol) and recommended procedures for preparing stock solutions are not provided in these results.
- **Material Compatibility:** Guidance on whether it can be stored in glass or specific types of plastic containers is unavailable.

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References

1. - Wikipedia Denatonium [en.wikipedia.org]

2. sciencedirect.com/topics/agricultural-and-biological-sciences... [sciencedirect.com]

3. inhibits RANKL-induced osteoclast differentiation and... Denatonium [molmed.biomedcentral.com]

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